

An In-depth Technical Guide to the Solubility of 2-Methoxycarbonylphenylboronic Acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Methoxycarbonylphenylboronic acid

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **2-methoxycarbonylphenylboronic acid**. Due to the limited availability of specific quantitative solubility data in publicly accessible literature, this document outlines qualitative solubility information and presents a detailed experimental protocol for its determination. Furthermore, solubility data for the parent compound, phenylboronic acid, is included to provide a foundational understanding of solubility trends in various organic solvents.

Physicochemical Properties of 2-Methoxycarbonylphenylboronic Acid

2-Methoxycarbonylphenylboronic acid is a white to light yellow crystalline powder.^{[1][2]} It is a versatile reagent in organic synthesis, particularly in Suzuki-Miyaura cross-coupling reactions, which are pivotal in the synthesis of complex organic molecules for pharmaceuticals and material science.^[2]

Table 1: Physicochemical Properties of **2-Methoxycarbonylphenylboronic Acid**

Property	Value	Reference
Molecular Formula	C ₈ H ₉ BO ₄	[1][2]
Molecular Weight	179.97 g/mol	[1][2]
Melting Point	102-107 °C	[3]
Appearance	White to light yellow powder	[1][2]
Synonyms	2-(Methoxycarbonyl)benzeneboronic acid	[1][2]

Solubility Profile

Qualitative Solubility of 2-Methoxycarbonylphenylboronic Acid

Direct, quantitative solubility data for **2-methoxycarbonylphenylboronic acid** in a range of solvents is not readily available in the reviewed literature. However, qualitative descriptions indicate that it is soluble in methanol.[4][5] A structurally similar compound, [2-fluoro-3-(methoxycarbonyl)phenyl]boronic acid, is reported to be slightly soluble in DMSO and methanol.[6][7]

Quantitative Solubility of Phenylboronic Acid: An Analog Study

To approximate the solubility behavior of **2-methoxycarbonylphenylboronic acid**, it is instructive to examine the solubility of the parent compound, phenylboronic acid. Phenylboronic acids generally exhibit high solubility in ethers and ketones, moderate solubility in chloroform, and very low solubility in hydrocarbons.[8][9][10] The following table summarizes experimentally determined solubility data for phenylboronic acid in several common organic solvents. This data can serve as a useful reference for solvent selection in reactions and purifications involving **2-methoxycarbonylphenylboronic acid**.

Table 2: Solubility of Phenylboronic Acid in Various Organic Solvents

Solvent	Temperature (°C)	Mole Fraction (x)
Acetone	20	~0.04
	30	~0.06
	40	~0.09
Chloroform	20	~0.01
	30	~0.02
	40	~0.03
Dipropyl ether	20	~0.03
	30	~0.05
	40	~0.08
Methylcyclohexane	20	<0.001
	30	<0.001
	40	<0.001

Note: Data is extrapolated from graphical representations in literature and should be considered approximate.

Experimental Protocol for Solubility Determination: The Dynamic Method

The dynamic (or synthetic) method is a reliable technique for determining the solubility of boronic acids in organic solvents.^[11] This method involves heating a biphasic mixture of the solute and solvent at a constant rate until a clear, single-phase solution is observed.^[11]

Materials and Equipment

- Solute: **2-Methoxycarbonylphenylboronic acid**
- Solvents: High-purity organic solvents of interest

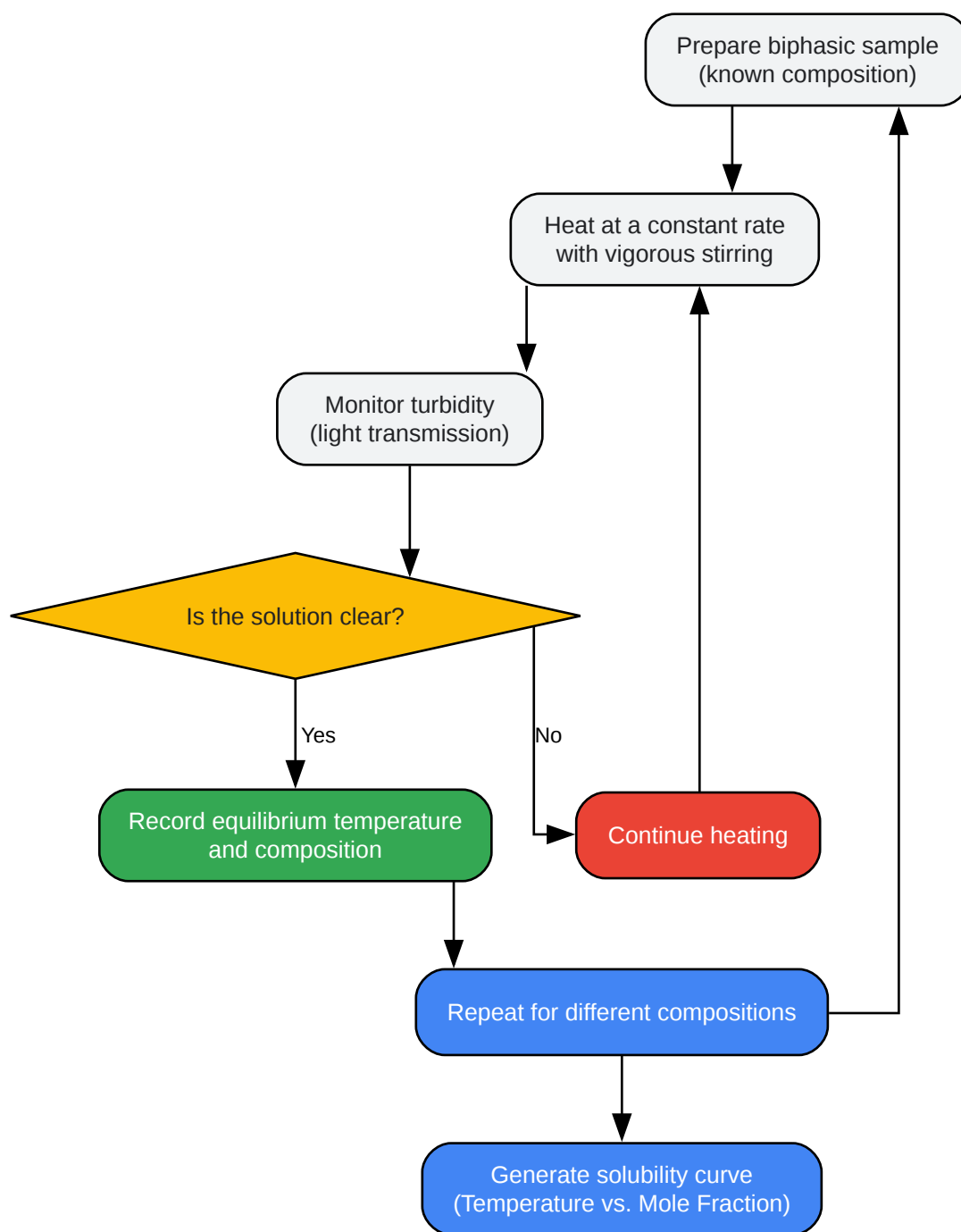
- Apparatus:
 - Jacketed glass vessel
 - Circulating fluid bath for precise temperature control
 - Analytical balance
 - Magnetic stirrer and stir bar
 - Calibrated temperature probe
 - Light source and detector (luminance probe or photodiode) to monitor turbidity

Step-by-Step Procedure

- Sample Preparation: Accurately weigh a specific amount of **2-methoxycarbonylphenylboronic acid** and the chosen solvent into the jacketed glass vessel to create a mixture of known composition (mole fraction).
- Heating and Stirring: Begin vigorous stirring of the biphasic mixture. Heat the sample at a slow, constant rate (e.g., 0.1-0.5 °C/min) using the circulating fluid bath.
- Equilibrium Point Determination: Continuously monitor the mixture for the disappearance of the solid phase. The temperature at which the last solid particles dissolve, resulting in a perfectly clear solution, is the equilibrium solubility temperature for that specific composition. [\[11\]](#) This point of clarification can be determined visually or more accurately by monitoring the light transmission through the sample; the temperature at which the light intensity reaches a stable maximum indicates the dissolution point.[\[11\]](#)
- Data Collection: Repeat this procedure for a range of different compositions of the solute and solvent to generate a solubility curve (temperature vs. mole fraction).

Visualizing the Experimental Workflow

The following diagram illustrates the logical flow of the dynamic method for determining the solubility of **2-methoxycarbonylphenylboronic acid**.



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Caption: Workflow for Dynamic Solubility Determination.

Conclusion

While specific quantitative solubility data for **2-methoxycarbonylphenylboronic acid** remains elusive in the current literature, this guide provides researchers with the necessary tools to

understand and determine its solubility profile. By referencing the qualitative information and the analogous data for phenylboronic acid, and by employing the detailed dynamic experimental protocol, scientists and drug development professionals can effectively characterize the solubility of this important synthetic building block in various solvent systems, aiding in process development, reaction optimization, and formulation.

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- To cite this document: BenchChem. [An In-depth Technical Guide to the Solubility of 2-Methoxycarbonylphenylboronic Acid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1303776#solubility-of-2-methoxycarbonylphenylboronic-acid-in-different-solvents]

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